

Benchmarking different beneficiation flowsheets for ilmenite ores

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Compound Name: *Ilmenite*

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A Comparative Guide to **Ilmenite** Ore Beneficiation Flowsheets

This guide provides a comprehensive comparison of different beneficiation flowsheets for the processing of **ilmenite** ores. The information is intended for researchers, scientists, and professionals involved in mineral processing and materials science. The guide details physical separation, flotation-based, and hydrometallurgical upgrading methods, presenting available experimental data, process methodologies, and visual workflows to facilitate an objective comparison.

Physical Separation-Based Flowsheets

Physical separation techniques are foundational in **ilmenite** beneficiation, leveraging differences in the physical properties of **ilmenite** and gangue minerals, such as density and magnetic susceptibility. These methods are often employed in combination to achieve effective separation.

A common approach involves the use of gravity separation to produce a heavy mineral concentrate (HMC), which is then further processed using magnetic separators to isolate the **ilmenite**. For instance, a study on a low-grade Egyptian **ilmenite** ore (26.20% TiO₂) utilized a Falcon concentrator for gravity separation, followed by magnetic separation.^[1] This process yielded a final concentrate with a TiO₂ content of 46.31%.^[1]

Combined gravity and magnetic separation can reduce production costs and enhance both the grade and recovery rate of the **ilmenite** concentrate.^[2] In some cases, a sequence of gravity

separation, magnetic separation, flotation, and electrostatic separation is employed, particularly for low-grade **ilmenite** with complex gangue mineralogy.[\[2\]](#)[\[3\]](#)

Experimental Data: Physical Separation

Flowsheet	Feed TiO2 Grade (%)	Concentrat e TiO2 Grade (%)	Recovery (%)	Key Impurities in Concentrat e	Source
Gravity (Falcon Concentrator) + Magnetic Separation	26.20	46.31	Not Specified	1.78% SiO2	[1]
Gravity + Low Intensity Wet Magnetic Separation	~12	43.5	Not Specified	Not Specified	[4]
Shaking Table + Low Intensity Wet Magnetic Separation	~12	45	44.5 (Total)	Not Specified	[4]
Gravity - Magnetic - Flotation - Electric Separation	Low-grade	Improved Grade and Utilization	Not Specified	Effective for removing titanopyroxene, plagioclase, sulfides	[2] [3]

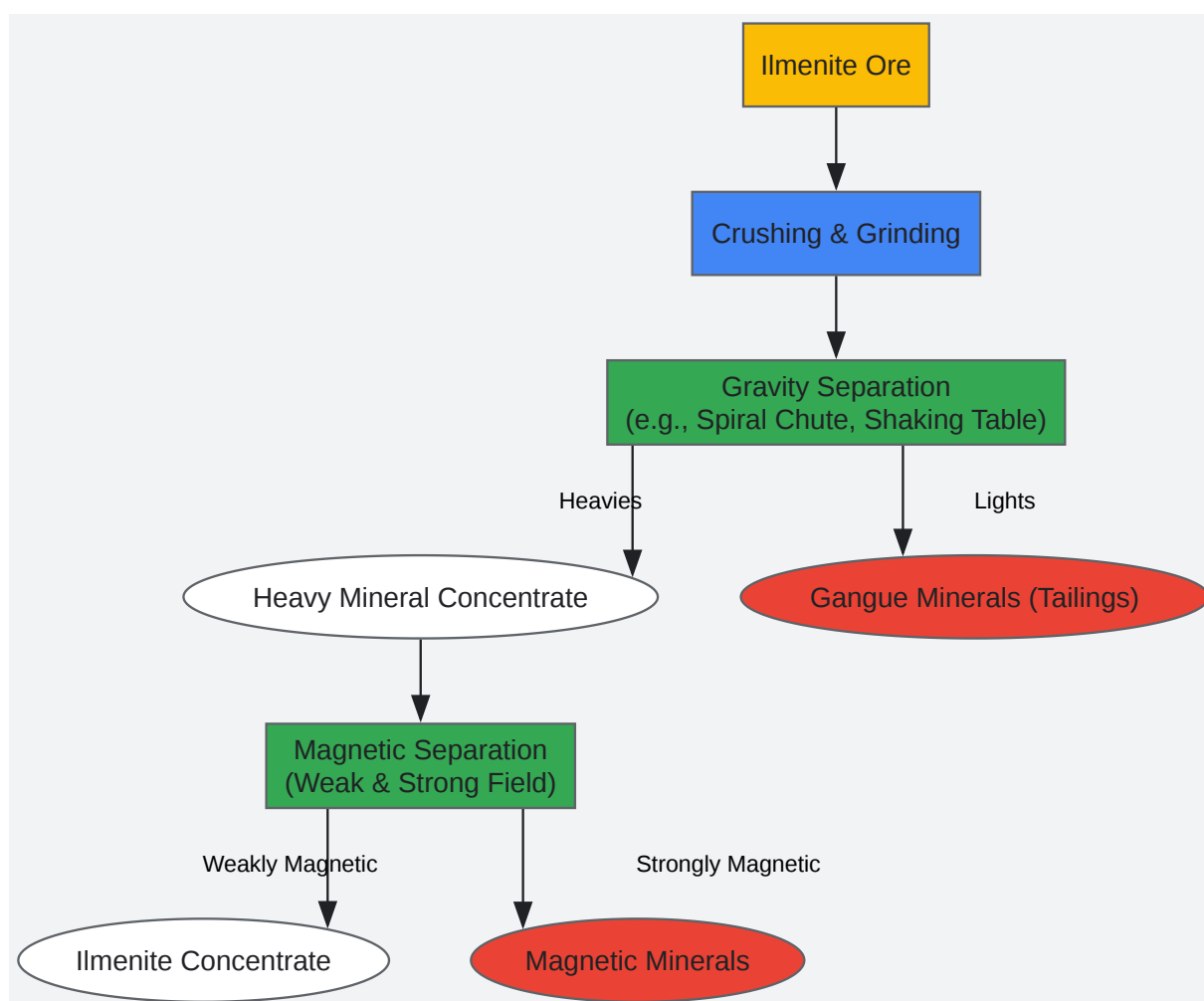
Experimental Protocols: Physical Separation

Gravity Concentration using Falcon SB40 Concentrator followed by Magnetic Separation

This protocol is based on the beneficiation of a low-grade Egyptian **ilmenite** ore.[\[1\]](#)

- **Sample Preparation:** The raw **ilmenite** ore with a feed size of -80+25 micron is prepared.
- **Gravity Separation:** The prepared ore is fed into a Falcon SB40 concentrator. The centrifugal force enhances the separation of heavy **ilmenite** from lighter gangue minerals.
- **Magnetic Separation:** The heavy mineral concentrate from the Falcon concentrator is then subjected to magnetic separation to remove non-magnetic and weakly magnetic particles, further upgrading the **ilmenite** concentrate. The final concentrate is collected for analysis.

Flowsheet Diagram: Gravity and Magnetic Separation



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Physical Separation Flowsheet for **Ilmenite**

Flotation-Based and Hybrid Flowsheets

Froth flotation is a key method for separating fine-grained **ilmenite** from gangue minerals based on differences in their surface properties.[5] Various flotation techniques are employed, including conventional, flocculation, agglomeration, and carrier flotation.[2] Flotation is often integrated with other methods to create hybrid flowsheets.

For low-grade ores (e.g., below 6% TiO₂), a combination of gravity separation and flotation can be effective.[2] Another common hybrid approach is magnetic separation followed by flotation, where magnetic separation first removes some of the gangue before flotation is used to enhance the grade and recovery of the **ilmenite** concentrate.[2]

A comparative study on low-concentration, fine-grained **ilmenite** evaluated two hybrid flowsheets: "SLon high-intensity magnetic separation + flotation" and "desliming using a new type of cyclone + flotation".[6] The latter proved more efficient, yielding a concentrate with 47.06% TiO₂ at a 59.03% recovery.[6]

Experimental Data: Flotation and Hybrid Flowsheets

Flowsheet	Feed Characteristics	Concentrate TiO ₂ Grade (%)	Recovery (%)	Key Reagents/Conditions	Source
Desliming (Cyclone) + Flotation	Low-concentration, fine-grained	47.06	59.03	Lower reagent consumption compared to magnetic separation + flotation	[6]
Gravity + Flotation	Raw ore grade < 6% TiO ₂	Good beneficiation effect	Improved utilization rate	Also separates sulfur	[2]
Magnetic Separation + Flotation	Not Specified	Improved grade and recovery	Improved recovery	Magnetic separation removes some gangue first	[2]

Experimental Protocols: Flotation

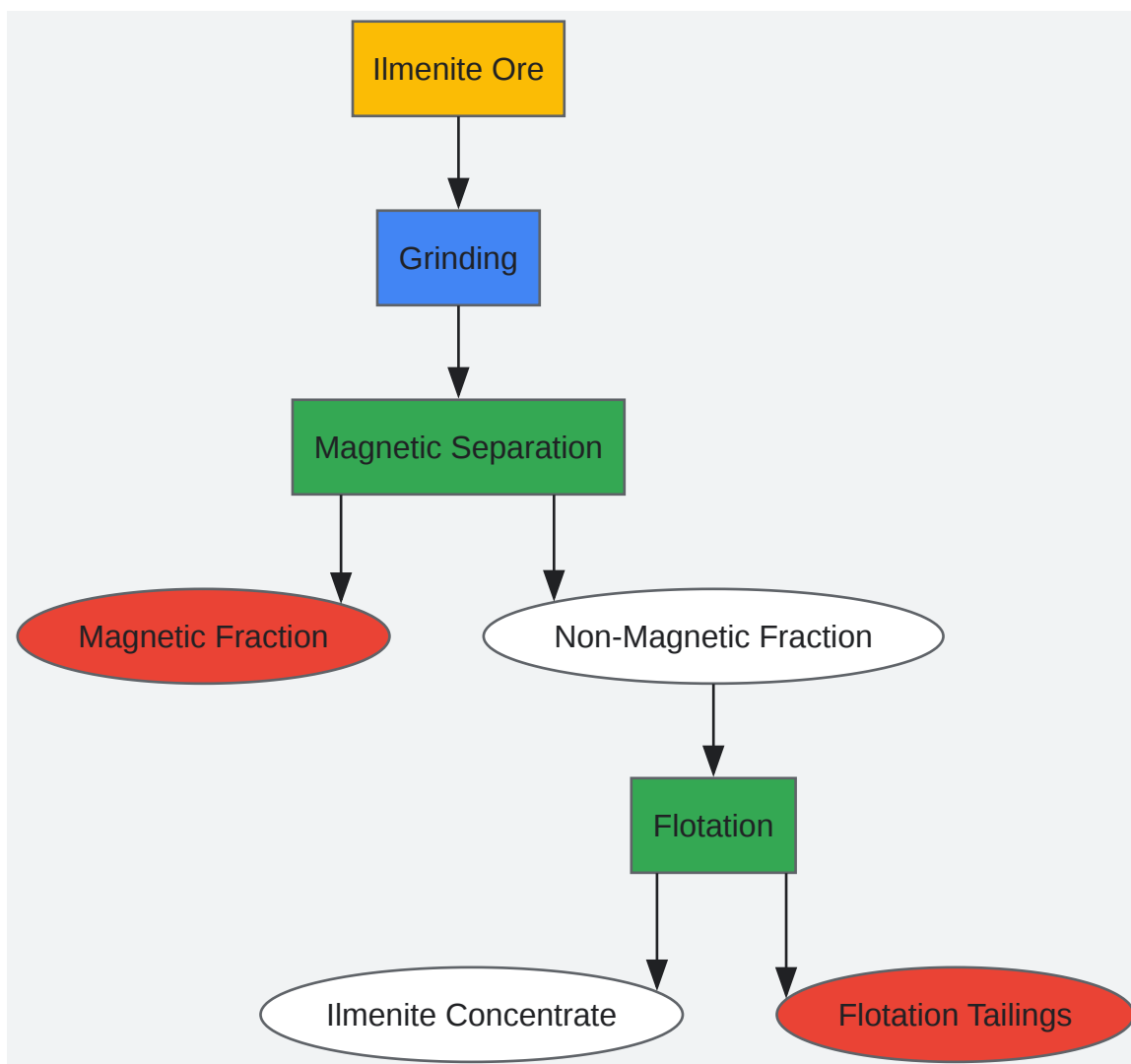
Desliming followed by Flotation for Fine-Grained **Ilmenite**

This protocol is based on a comparative study for efficient recovery of low-concentration, fine-grained **ilmenite**.[\[6\]](#)

- **Desliming:** The fine-grained **ilmenite** ore slurry is processed through a specialized cyclone to remove slime, which can interfere with the flotation process.
- **Conditioning:** The deslimed pulp is transferred to a conditioning tank where flotation reagents, such as collectors and depressants, are added and mixed.
- **Flotation:** The conditioned pulp is then fed into a flotation cell. Air is introduced to create bubbles, which selectively attach to the hydrophobized **ilmenite** particles and carry them to the surface to form a froth.

- Concentrate Collection: The **ilmenite**-rich froth is skimmed off, dewatered, and dried to produce the final concentrate.

Flowsheet Diagram: Hybrid Magnetic Separation and Flotation



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Hybrid Magnetic-Flotation Flowsheet

Upgrading and Hydrometallurgical Flowsheets

For applications requiring high-purity TiO₂, such as pigments and titanium metal production, **ilmenite** concentrates are often upgraded to synthetic rutile (typically >90% TiO₂).^[7] These

processes involve chemical transformations to remove iron and other impurities.

One such method is a modified metallurgical upgrading process that involves a "sulphur-doping" technique during reduction, followed by aeration and acid washing.^[8] This process has been shown to reduce the manganese content by about 90% (to 0.2%) and the iron content by about 70% (to less than 1.5%).^[8]

Another approach involves hydrometallurgical processing. A pilot-scale study demonstrated a process involving gravity and magnetic separation to produce an **ilmenite** concentrate, which was then subjected to a proprietary hydrometallurgical process.^[9] The initial concentrate had a TiO₂ content of approximately 39%, and the final product was a high-purity TiO₂ powder (>99%).^[9]

Experimental Data: Upgrading and Hydrometallurgy

Flowsheet	Feed TiO ₂ Grade (%)	Product TiO ₂ Grade (%)	Key Impurity Removal	Key Process Steps	Source
Modified Metallurgical Upgrading	Sub-rutile (~92%)	>92% (upgraded)	Mn reduced by ~90%, Fe by ~70%	Sulphur-doping, reduction, aeration, acid washing	^[8]
Hydrometallurgical Processing	25.2 (raw ore) -> ~39 (concentrate)	>99	Rejection of ~74.3% MgO and ~82.1% SiO ₂ in beneficiation	Beneficiation + Leaching + Solvent Extraction	^[9]
Magpie Process	10-12	>95	Not specified	Not specified	^[10]

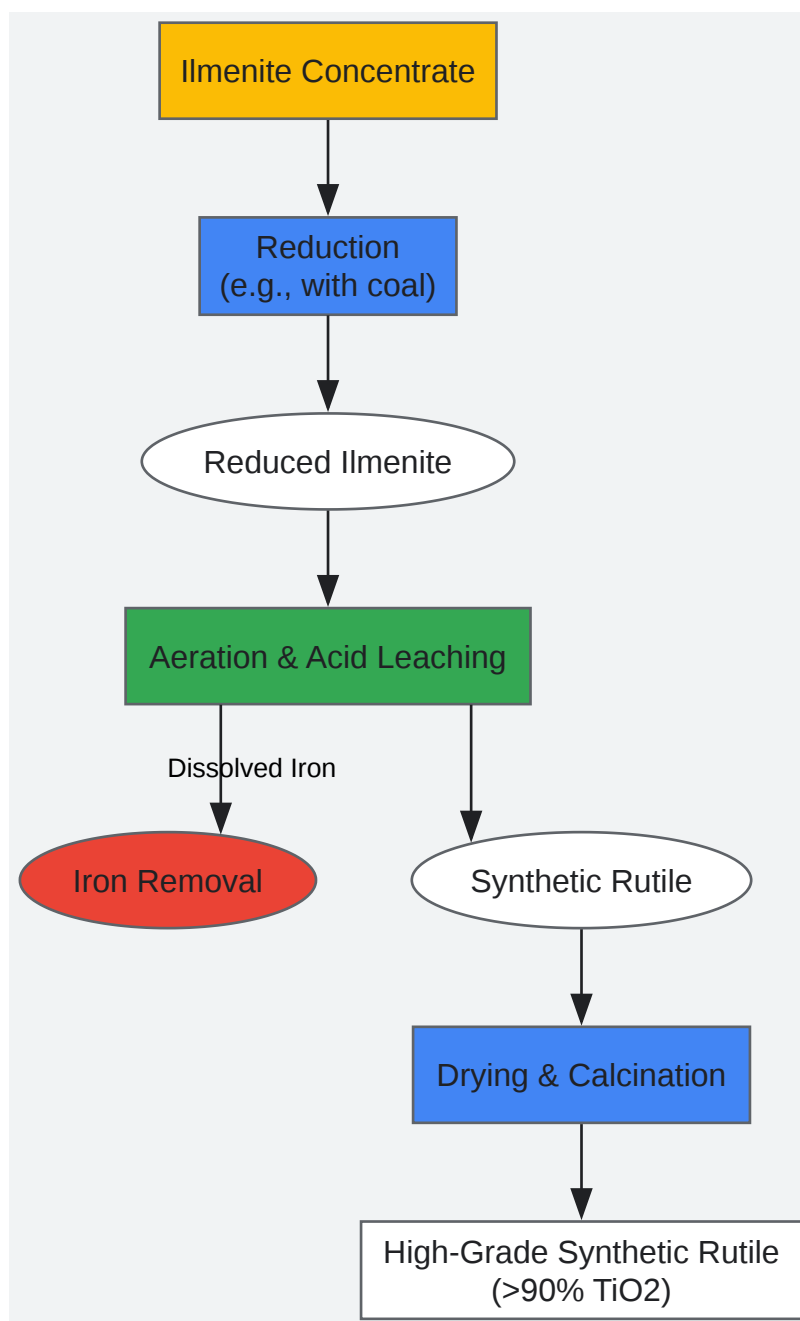
Experimental Protocols: Hydrometallurgical Upgrading

Pilot-Scale Hydrometallurgical Processing of **Ilmenite** Concentrate

This protocol is based on a pilot-scale demonstration for producing high-purity TiO₂.^[9]

- **Beneficiation:** The raw **ilmenite** ore (25.2% TiO_2) undergoes crushing, grinding, two-stage spiral separation, and low-intensity magnetic separation to produce an **ilmenite** concentrate of approximately 39% TiO_2 .
- **Leaching:** The **ilmenite** concentrate is subjected to a leaching process, with an estimated leaching time of four hours.
- **Solvent Extraction:** The pregnant leach solution undergoes a continuous counter-current solvent extraction process to separate iron and titanium.
- **Precipitation and Calcination:** The separated iron and titanium streams are then subjected to precipitation and calcination to produce high-purity iron oxide and titanium dioxide powders.

Flowsheet Diagram: Ilmenite Upgrading to Synthetic Rutile



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Upgrading **Ilmenite** to Synthetic Rutile

Conclusion

The choice of an optimal beneficiation flowsheet for **ilmenite** ore is highly dependent on the specific characteristics of the ore, including its grade, the nature and distribution of gangue minerals, and the desired final product specifications.

- Physical separation methods are generally cost-effective and environmentally friendly, making them suitable for the initial stages of concentration, especially for coarse-grained ores.
- Flotation-based and hybrid flowsheets are essential for the recovery of fine-grained **ilmenite** and for achieving higher concentrate grades from complex ores.
- Upgrading and hydrometallurgical processes are necessary when high-purity synthetic rutile or TiO₂ is the desired end product, though these processes are typically more complex and costly.

For any given **ilmenite** deposit, it is recommended that mineralogical analysis and laboratory-scale testing be conducted to determine the most effective and economical processing route. [11] The data and flowsheets presented in this guide provide a foundation for comparing the available technologies and selecting an appropriate starting point for process development.

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